

# Essential Safety and Operational Guide for Handling 4-Chlorophenylguanidine Hydrochloride

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## Compound of Interest

Compound Name: 4-Chlorophenylguanidine hydrochloride

Cat. No.: B560199

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **4-Chlorophenylguanidine hydrochloride** (CAS Number: 14279-91-5). Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

## Immediate Safety Concerns and Hazard Identification

**4-Chlorophenylguanidine hydrochloride** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[\[1\]](#)

## Personal Protective Equipment (PPE) Requirements

A comprehensive approach to personal protection is mandatory when handling this compound. The following table summarizes the required PPE.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against splashes and dust that can cause serious eye irritation.[1][2][3]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber).	Prevents skin contact and absorption, which can cause skin irritation.[2][3]
Skin and Body Protection	Protective clothing such as a lab coat, apron, or overalls.	Minimizes the risk of skin exposure to the chemical.[3]
Respiratory Protection	A NIOSH/MSHA approved respirator should be worn if exposure limits are exceeded or irritation is experienced.	Protects against inhalation of dust which may cause respiratory irritation.[4][5]

## Step-by-Step Safe Handling Protocol

### 1. Engineering Controls:

- Always handle **4-Chlorophenylguanidine hydrochloride** in a well-ventilated area.[1][2]
- For procedures that may generate dust, such as weighing or transferring powder, use a chemical fume hood.[3][6]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[3][7]

### 2. Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Avoid contact with skin and eyes.[2][4]

- Wash hands thoroughly after handling.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[7\]](#)

### 3. Storage:

- Store in a cool, dry place in a tightly closed container.[\[1\]](#)[\[4\]](#)
- Keep the container in a well-ventilated place.[\[1\]](#)

## Emergency Procedures

In the event of accidental exposure or a spill, follow these procedures immediately.

Emergency Situation	First Aid and Spill Management Measures
Inhalation	Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[1][5][8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, consult a doctor.[1][5][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[1][7][8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][5][8]
Spill	Avoid dust formation.[1] Ensure adequate ventilation.[1][4] Use personal protective equipment.[4] Sweep up or vacuum the spill and collect it in a suitable, labeled container for disposal.[3][7] Prevent the spill from entering drains or waterways.[2][3]

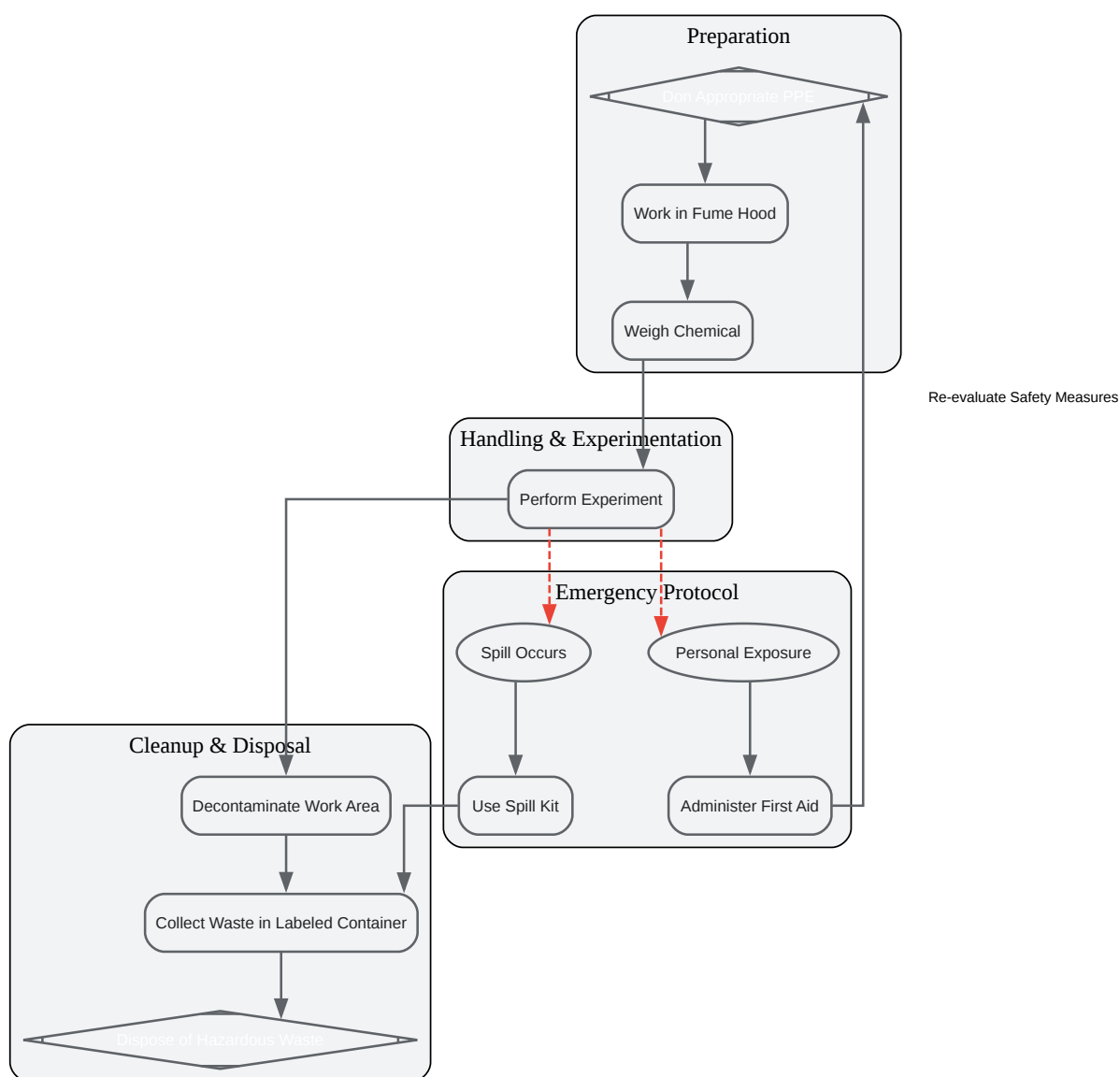
## Disposal Plan

All waste containing **4-Chlorophenylguanidine hydrochloride** must be treated as hazardous waste.

- Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[1]
- Do not allow the product to reach ground water, water courses, or sewage systems.[1]

## Visual Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **4-Chlorophenylguanidine hydrochloride** from preparation to disposal.



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Caption: Workflow for the safe handling of **4-Chlorophenylguanidine hydrochloride**.

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